

3-Aminopropanethiol vs 2-Aminopropanol biological activity

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Compound Focus: 3-Aminopropanethiol

CAS No.: 462-47-5

Cat. No.: S573480

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Chemical Profile Comparison

The table below summarizes the basic chemical and physical properties of the two compounds.

Property	3-Aminopropanethiol	2-Aminopropanol (1-Amino-2-propanol)
CAS Number	462-47-5 [1]	534-03-2 (S-enantiomer) [2]
Molecular Formula	C ₃ H ₉ NS [1]	C ₃ H ₉ NO
Molecular Weight	91.18 g/mol [1] [3]	75.11 g/mol (from formula)
Structure	HS-CH ₂ -CH ₂ -NH ₂	HO-CH ₂ -CH(NH ₂)-CH ₃
Density	0.951 g/cm ³ [1]	~0.9824 g/cm ³ (for 3-Amino-1-propanol) [4]
Boiling Point	151.4°C [1]	187-188°C (for 3-Amino-1-propanol) [4]

Property	3-Aminopropanethiol	2-Aminopropanol (1-Amino-2-propanol)
Toxicological Data	LD ₅₀ (mouse, intraperitoneal) = 125 mg/kg [1]	Information missing
Known Biological Activities	Information missing; data primarily from chemical suppliers [1] [3].	Intermediate in bacterial aminoacetone degradation pathway [2].

Experimental Data for (S)-1-Amino-2-propanol Kinase

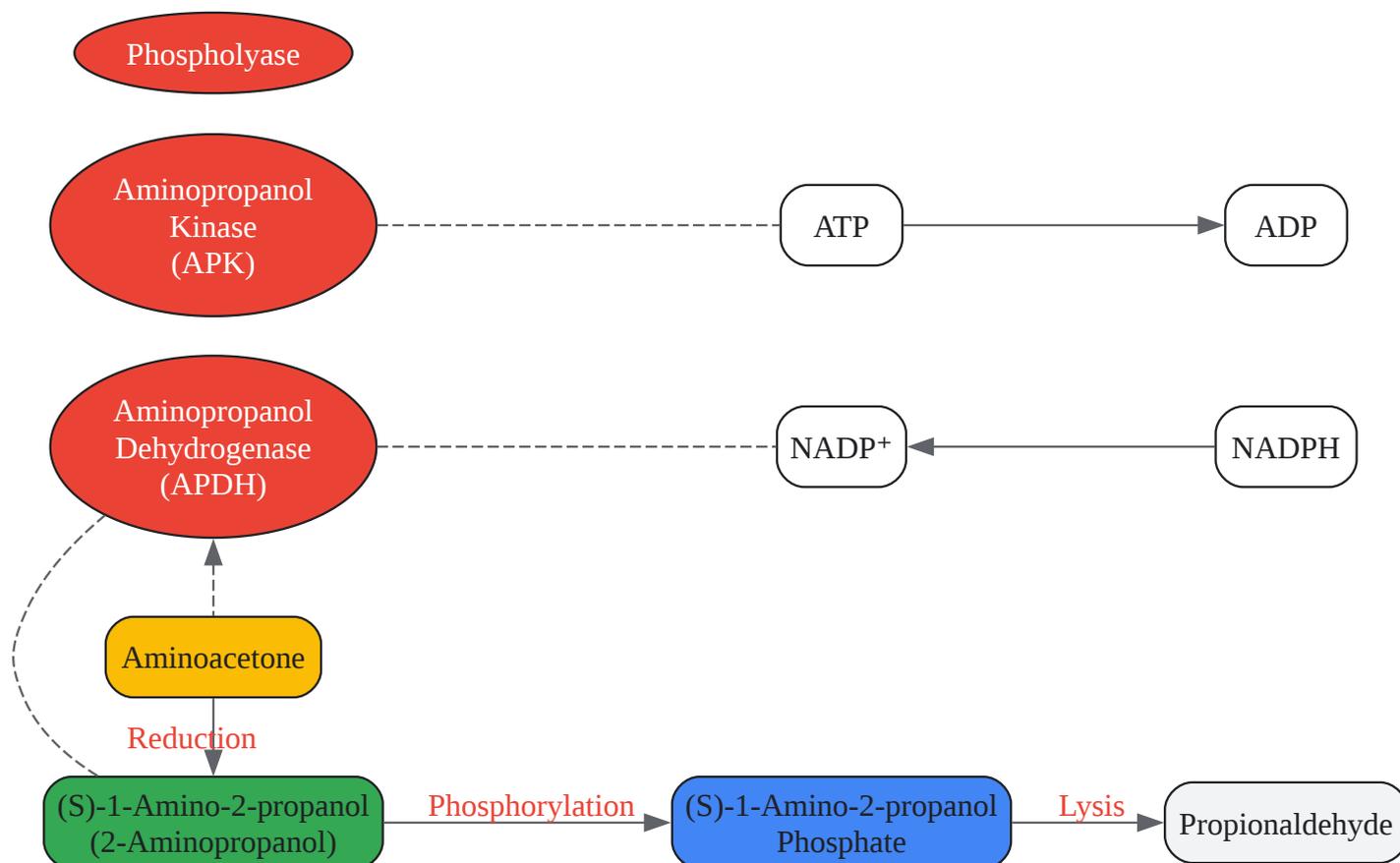
While direct data for 2-Aminopropanol is scarce, detailed enzymatic studies exist for its specific enantiomer, **(S)-1-amino-2-propanol**, which is part of a bacterial metabolic pathway [2]. The following table shows the kinetic parameters of the enzyme **(S)-1-amino-2-propanol kinase (APK)** from *Mycobacterium smegmatis* [2].

Enzyme Source: *Mycobacterium smegmatis* MC2 155 (APK_{MSM0270}) [2] **Experimental Method:** A coupled enzyme assay. ADP produced by APK drives the conversion of phosphoenolpyruvate to pyruvate via pyruvate kinase. Lactate dehydrogenase then reduces the pyruvate while oxidizing NADH to NAD⁺. The reaction rate is measured by tracking the decrease in absorbance at 340 nm due to NADH consumption [2].

Substrate	k _{cat} (s ⁻¹)	K _m (mM)	k _{cat} /K _m (M ⁻¹ s ⁻¹)
(S)-1-amino-2-propanol	8.7 ± 0.05	0.373 ± 0.006	2.3 × 10 ⁴
(R)-1-amino-2-propanol	3.2 ± 0.2	1.54 ± 0.15	2.1 × 10 ³
(R/S)-1-amino-2-butanol	8.8 ± 0.2	1.11 ± 0.066	7.9 × 10 ³
Ethanolamine	8.1 ± 0.5	193 ± 13	4.2 × 10 ¹
ATP	8.0 ± 0.2	0.27 ± 0.02	3.0 × 10 ⁴

Bacterial Pathway for (S)-1-Amino-2-propanol

The search results describe a metabolic pathway in bacteria where (S)-1-amino-2-propanol is utilized. The following diagram illustrates this pathway based on the characterized enzymes [2].



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(This diagram synthesizes the pathway described in the research, which involves an alcohol dehydrogenase (APDH), a kinase (APK), and a proposed phospholyase [2].)

Guidance for Further Research

The significant gap in available data, particularly for **3-Aminopropanethiol** and direct comparative studies, means that building a complete profile requires deeper investigation. Here are some suggestions for obtaining more comprehensive information:

- **Consult Specialized Databases:** Search for both compounds in scientific databases like **PubChem**, **ChEMBL**, and the **IUPAC-NIST Solubility Database** to find more curated physicochemical and potentially toxicological data.
- **Perform a Broad Literature Search:** Use platforms like **Google Scholar**, **PubMed**, and **SciFinder** with search queries such as "**3-aminopropanethiol** biological activity", "2-aminopropanol metabolism", and "aminopropanethiol toxicity" to find primary research articles.
- **Explore Metabolic Pathways:** The KEGG (Kyoto Encyclopedia of Genes and Genomes) and MetaCyc databases are excellent resources for understanding if and how these compounds are involved in known metabolic pathways.

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References

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